

# managing intellectual property when collaborating with industry partners

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## Navigating the IP Landscape: A Guide for Industry Collaborations

This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) for managing intellectual property (IP) in collaborations with industry partners.

### Frequently Asked Questions (FAQs)

Q1: What is the difference between background IP and foreground IP?

A: Background IP refers to the intellectual property that each party brings to the collaboration. [1] This includes pre-existing technologies, research findings, patents, or proprietary knowledge. [1] Foreground IP is any new intellectual property created as a direct result of the collaborative project. [1][2] It is crucial to clearly define and document both types of IP in any collaboration agreement to prevent future disputes. [1]

Q2: Who typically owns the foreground IP in a university-industry collaboration?

A: There are several common models for ownership of foreground IP. The most frequent scenario is for the university to own the IP resulting from the research and then grant a license to the industry partner.<sup>[3][4]</sup> This license can be exclusive or non-exclusive, depending on the terms of the agreement.<sup>[1]</sup> Other possibilities include joint ownership by both the university and the industry partner, or sole ownership by the industry partner, which is more common if they have funded the entire research project.<sup>[1][5]</sup>

Q3: What should be included in an IP agreement with an industry partner?

A: A comprehensive IP agreement should clearly address several key points. These include defining the background IP of each party, specifying the ownership of the foreground IP, and outlining the licensing rights for commercialization. The agreement should also cover confidentiality and publication rights, as well as who is responsible for the costs associated with patent filing and maintenance.<sup>[2][4]</sup>

Q4: Can I still publish my research findings if I am collaborating with an industry partner?

A: Yes, but there will likely be some stipulations. Industry partners often require a review period for any proposed publications to ensure that no confidential information or potentially patentable material is disclosed prematurely.<sup>[2][3]</sup> It is essential to establish clear guidelines in the collaboration agreement regarding the process and timeline for publications.<sup>[3]</sup>

Q5: What is a non-disclosure agreement (NDA), and why is it important?

A: A non-disclosure agreement, also known as a confidentiality agreement, is a legal contract that obligates the parties to keep certain information confidential.<sup>[6]</sup> In the context of industry collaborations, an NDA is crucial for protecting sensitive information, such as proprietary research data or trade secrets, that is shared between the partners.<sup>[1]</sup>

## Troubleshooting Guides

### Scenario 1: Your industry partner wants to own all the IP from the collaboration.

Problem: The industry partner is insisting on sole ownership of all foreground IP, which could limit your ability to use the research for further academic purposes.

#### Troubleshooting Steps:

- **Understand Their Motivation:** The industry partner may require ownership to justify their investment and ensure they have the freedom to commercialize the results.<sup>[5]</sup>
- **Negotiate for Retained Rights:** Propose a compromise where the university retains the right to use the IP for non-commercial research and educational purposes.<sup>[3][4]</sup>
- **Discuss Licensing Options:** Suggest an exclusive license for the industry partner in their specific field of use, while the university retains ownership.<sup>[1]</sup> This can provide the company with the commercial advantages they need.<sup>[7]</sup>
- **Involve Your Technology Transfer Office:** Your institution's technology transfer office has expertise in these negotiations and can help you reach a mutually beneficial agreement.

## Scenario 2: A dispute arises over who invented a specific component of the new technology.

**Problem:** Both your research team and the industry partner's team contributed to an invention, and now there is a disagreement about inventorship and ownership.

#### Troubleshooting Steps:

- **Consult Laboratory Notebooks and Records:** Detailed and dated records of experiments and ideas are critical in determining who contributed to the invention.
- **Refer to the Collaboration Agreement:** The agreement should have clauses that define how inventorship is determined.
- **Engage in Open Communication:** Arrange a meeting with all involved parties to discuss their contributions.<sup>[3]</sup>
- **Seek Mediation:** If an agreement cannot be reached, consider involving a neutral third-party mediator to help resolve the dispute.

## Data Presentation

Table 1: Comparison of Common IP Ownership Models

| Feature                                   | University Owns,<br>Licenses to Partner             | Joint Ownership                                                    | Industry Partner<br>Owns                                |
|-------------------------------------------|-----------------------------------------------------|--------------------------------------------------------------------|---------------------------------------------------------|
| Control over<br>Commercialization         | Industry partner has control through the license.   | Both parties have a say, which can be complex to manage.<br>[1][3] | Industry partner has full control.                      |
| University's Right to<br>Use for Research | Typically retained by the university.[3][4]         | Retained by the university.                                        | Needs to be explicitly negotiated.                      |
| Revenue Sharing                           | University receives royalties or other payments.[1] | Revenue is shared according to the agreement.                      | University may receive a lump-sum payment or royalties. |
| Patent Management<br>Responsibility       | Usually managed by the university.[4]               | Needs to be clearly defined in the agreement.                      | Managed by the industry partner.                        |

## Experimental Protocols

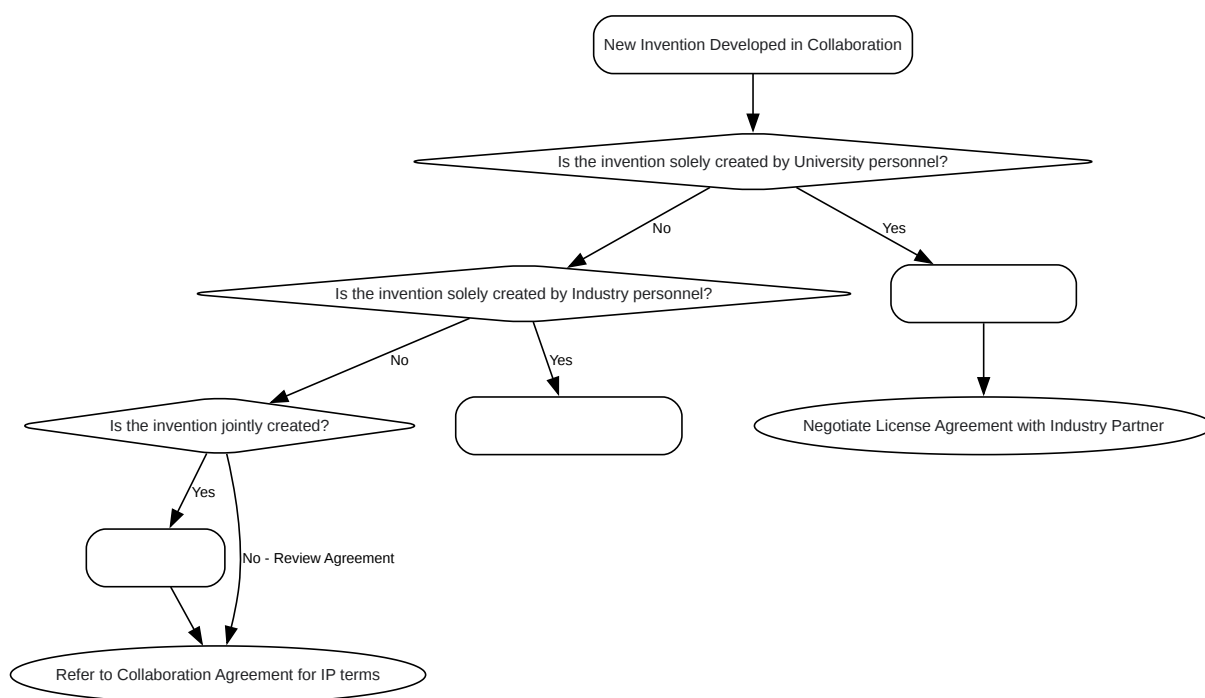
While specific experimental protocols are highly dependent on the nature of the research, the following outlines a general protocol for Invention Disclosure, a key process in managing IP.

### Protocol: Invention Disclosure Process

- **Invention Conception:** Document the date of conception and the names of all inventors in a lab notebook.
- **Preliminary Vetting:** The principal investigator reviews the invention to determine if it is novel, non-obvious, and has potential for commercial application.
- **Invention Disclosure Form (IDF) Completion:** The inventors complete and submit an IDF to the university's technology transfer office. This form should include a detailed description of the invention, its potential applications, and any public disclosures that have been made.
- **TTO Review:** The technology transfer office evaluates the IDF for patentability and commercial potential.

- **Decision and Action:** Based on the review, the TTO will decide whether to file for patent protection and will begin the process of marketing the technology to potential licensees, including the industry partner from the collaboration.

## Mandatory Visualizations



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Caption: Decision pathway for determining IP ownership in a collaboration.



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Caption: Workflow for the invention disclosure process.

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